

An In-depth Technical Guide to the Mechanism of Action of Iptriazopyrid

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Compound of Interest

Compound Name: *Iptriazopyrid*

Cat. No.: B15601563

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Abstract

Iptriazopyrid is a novel, foliar-applied herbicide demonstrating high efficacy against problematic weeds in rice cultivation, such as barnyard grass (*Echinochloa crus-galli*).^{[1][2]} Developed by Nissan Chemical Corporation in collaboration with Japan's National Institute of Advanced Industrial Science and Technology (AIST), this compound represents a significant advancement in weed management, particularly for herbicide-resistant strains.^{[1][2]} Its mechanism of action centers on the specific inhibition of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD), a key component in the carotenoid biosynthesis pathway in plants.^{[1][2]} This inhibition leads to bleaching, or chlorosis, and subsequent plant death.^{[3][4]} **Iptriazopyrid** is classified as a Group 27 herbicide by the Herbicide Resistance Action Committee (HRAC).^{[1][2]} A defining characteristic of **Iptriazopyrid** is its remarkable selectivity for rice (*Oryza sativa*), which is attributed to the rapid metabolic detoxification of the herbicide in rice plants, a process absent in susceptible weed species.^{[2][5]} This technical guide provides a comprehensive overview of the core mechanism of action of **Iptriazopyrid**, supported by quantitative data, detailed experimental protocols, and visual diagrams of the relevant biological and experimental workflows.

Core Mechanism of Action: Inhibition of HPPD

The primary molecular target of **Iptriazopyrid** is the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).^{[1][2]} HPPD is a non-heme iron(II)-dependent oxygenase that catalyzes

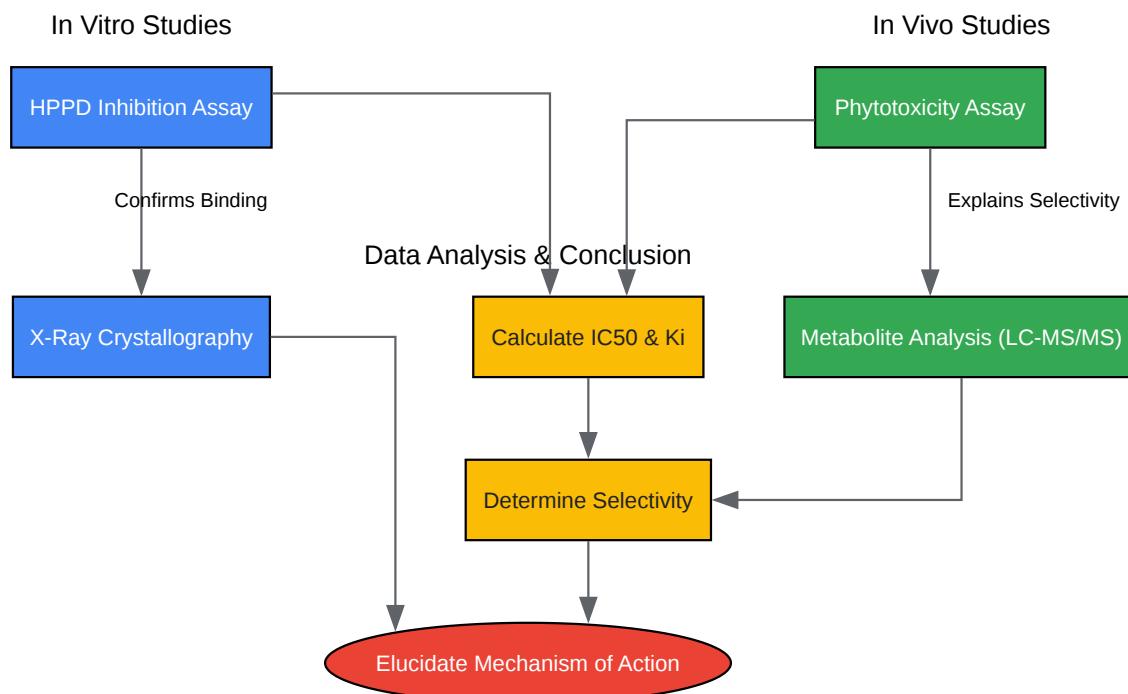
the conversion of 4-hydroxyphenylpyruvate (HPPA) to homogentisate (HGA).^{[3][4]} This reaction is a critical step in the tyrosine catabolism pathway, which provides the precursor for the biosynthesis of plastoquinone and tocopherol.^[3] Plastoquinone is an essential cofactor for phytoene desaturase, an enzyme in the carotenoid biosynthesis pathway.

By inhibiting HPPD, **Iptiazopyrid** disrupts the production of HGA, leading to a downstream depletion of plastoquinone.^{[3][4]} The lack of plastoquinone, in turn, inhibits carotenoid biosynthesis. Carotenoids are vital pigments that protect chlorophyll from photo-oxidation. Their absence results in the characteristic bleaching (chlorosis) of the plant tissue, followed by growth cessation and death.^[3]

X-ray crystallography studies have confirmed that **Iptiazopyrid** binds to the active site of the HPPD enzyme.^{[2][5][6]} It functions as a slow-binding inhibitor, indicating a time-dependent increase in enzyme inhibition.^{[5][6]}

Signaling Pathway Diagram

Workflow for Iptiazopyrid Mechanism of Action Studies



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